

N-Biotinyl-N'-Boc-1,4-butanediamine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *N*-Biotinyl-*N'*-Boc-1,4-butanediamine

Cat. No.: B8223236

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CAS Number: 1001575-89-8

This technical guide provides an in-depth overview of **N-Biotinyl-N'-Boc-1,4-butanediamine**, a heterobifunctional linker crucial for various applications in chemical biology, drug discovery, and proteomics. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, and key applications.

Core Compound Properties

N-Biotinyl-N'-Boc-1,4-butanediamine is a versatile chemical tool that incorporates a biotin moiety for affinity-based applications and a Boc-protected amine for controlled chemical modifications. The 1,4-butanediamine spacer provides a flexible linkage between these two functional groups.

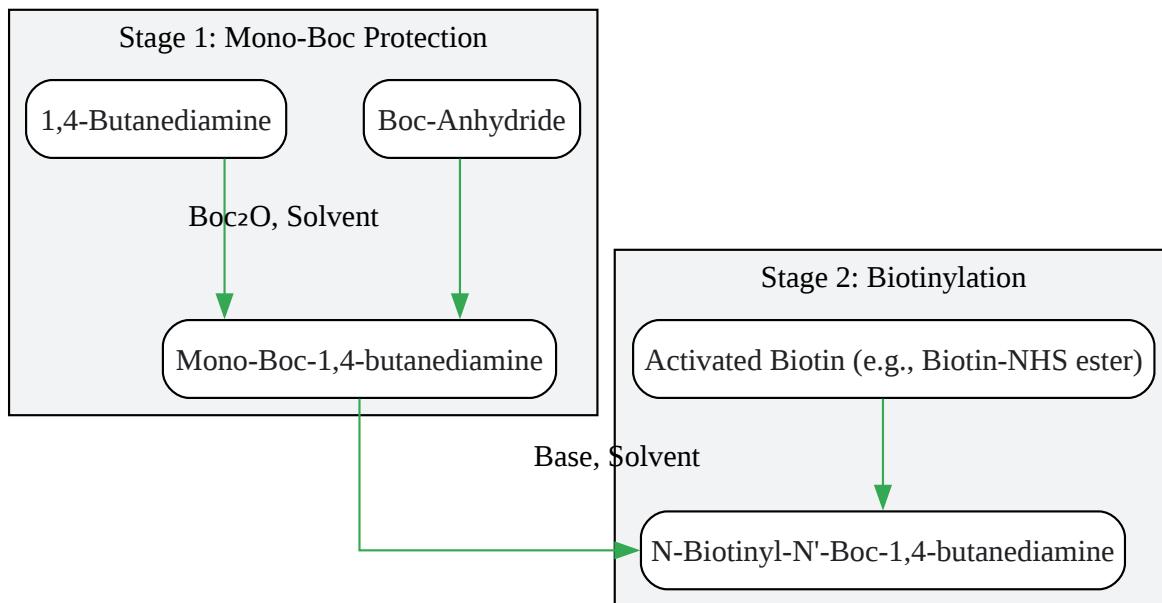
Property	Value	Reference
Molecular Formula	C ₁₉ H ₃₄ N ₄ O ₄ S	[1] [2]
Molecular Weight	414.57 g/mol	[1]
Purity	Typically >96%	[1]
Appearance	White to off-white solid	
Storage	-20°C	[2] [3]

Synthesis and Characterization

While a specific, detailed protocol for the synthesis of **N-Biotinyl-N'-Boc-1,4-butanediamine** is not readily available in peer-reviewed literature, a general synthetic strategy can be inferred from standard bioconjugation techniques and patent literature for similar compounds. The synthesis involves the reaction of a mono-Boc-protected 1,4-butanediamine with an activated biotin derivative.

General Synthetic Workflow

The synthesis can be logically divided into two main stages: the preparation of the mono-protected diamine and its subsequent biotinylation.



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Caption: General synthetic workflow for **N-Biotinyl-N'-Boc-1,4-butanediamine**.

Experimental Protocol (Hypothetical)

Materials:

- N-Boc-1,4-butanediamine (CAS: 68076-36-8)
- Biotin-N-hydroxysuccinimide ester (Biotin-NHS)
- Anhydrous Dimethylformamide (DMF)
- Triethylamine (TEA)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate
- Silica gel for column chromatography

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve N-Boc-1,4-butanediamine (1 equivalent) in anhydrous DMF.
- Addition of Base: Add triethylamine (1.2 equivalents) to the solution and stir for 10 minutes at room temperature.
- Biotinylation: Slowly add a solution of Biotin-NHS (1 equivalent) in anhydrous DMF to the reaction mixture.
- Reaction Monitoring: Allow the reaction to proceed at room temperature overnight. Monitor the reaction progress by thin-layer chromatography (TLC).
- Work-up: Once the reaction is complete, remove the DMF under reduced pressure. Dissolve the residue in DCM and wash sequentially with saturated sodium bicarbonate solution and brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

- Purification: Purify the crude product by silica gel column chromatography using a suitable eluent system (e.g., a gradient of methanol in dichloromethane) to yield pure **N-Biotinyl-N'-Boc-1,4-butanediamine**.

Characterization

The structure and purity of the synthesized compound should be confirmed by standard analytical techniques.

Technique	Expected Observations
¹ H NMR	Peaks corresponding to the biotin moiety, the butanediamine linker, and the Boc protecting group.
¹³ C NMR	Resonances for all unique carbon atoms in the molecule.
Mass Spectrometry (MS)	A molecular ion peak corresponding to the calculated molecular weight (414.57 g/mol).
High-Performance Liquid Chromatography (HPLC)	A single major peak indicating high purity.

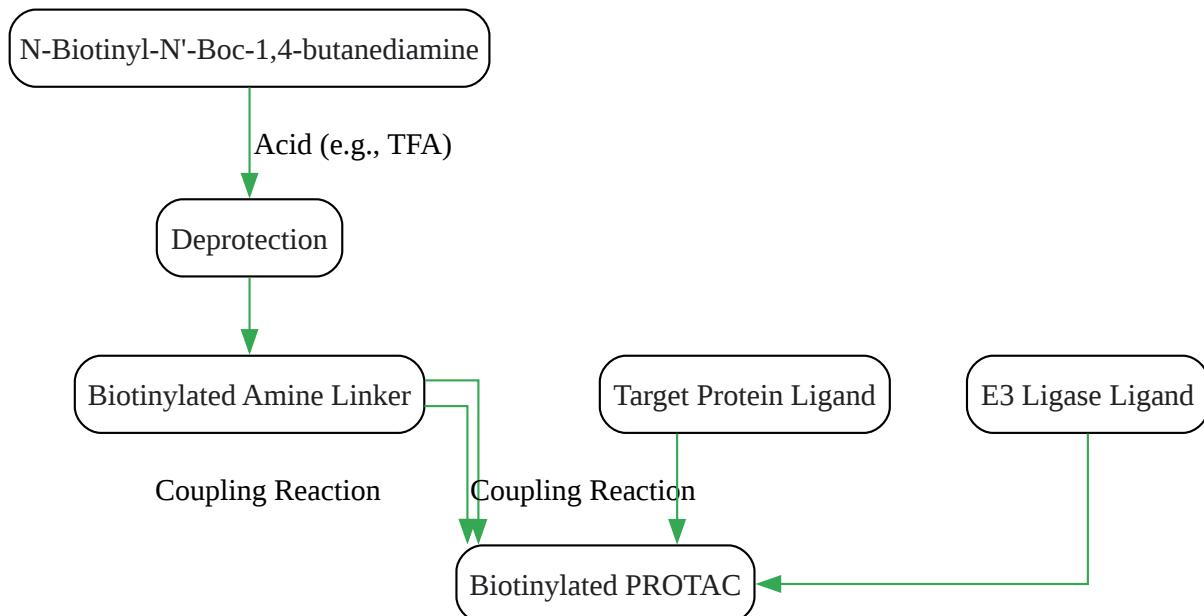
Applications in Research and Drug Development

N-Biotinyl-N'-Boc-1,4-butanediamine is a valuable tool in various research areas due to its dual functionality.

Proteolysis Targeting Chimeras (PROTACs)

A significant application of this linker is in the synthesis of PROTACs.^{[4][5][6]} PROTACs are bifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome.

The biotin group can be used as a handle for purification or detection, while the Boc-protected amine allows for the attachment of a ligand for either the target protein or the E3 ligase.



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Caption: Workflow for the synthesis of a biotinylated PROTAC.

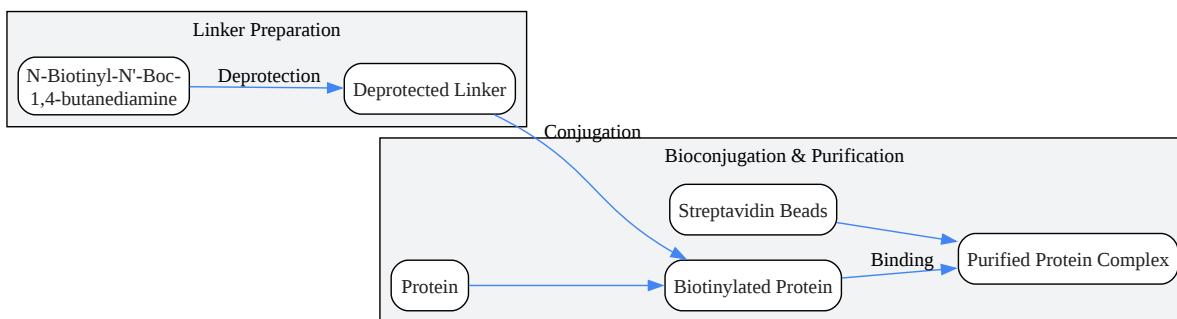
Bioconjugation and Affinity Chromatography

The biotin moiety allows for strong and specific binding to avidin and streptavidin. This property is exploited in various bioconjugation and purification techniques.

Experimental Workflow for Protein Biotinylation and Purification:

- **Deprotection:** The Boc group of **N-Biotinyl-N'-Boc-1,4-butanediamine** is removed using an acid such as trifluoroacetic acid (TFA) to yield the free amine.
- **Activation:** The deprotected linker is then activated, for example, by converting the free amine to an NHS ester or other reactive group.
- **Conjugation:** The activated biotin linker is reacted with the protein of interest, targeting available amine groups (e.g., lysine residues).

- Purification: The biotinylated protein can be purified from the reaction mixture using streptavidin-coated beads.
- Elution: The purified protein is then eluted from the beads.



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Caption: Bioconjugation and affinity purification workflow.

Signaling Pathways

As a synthetic linker, **N-Biotinyl-N'-Boc-1,4-butanediamine** itself is not directly involved in cellular signaling pathways. However, the molecules it is used to create, such as PROTACs, are designed to modulate specific signaling pathways by inducing the degradation of key proteins within those pathways. The choice of the target protein ligand determines which pathway will be affected.

Conclusion

N-Biotinyl-N'-Boc-1,4-butanediamine is a highly valuable heterobifunctional linker for researchers in the life sciences. Its well-defined structure, combining a biotin handle with a protected amine, allows for the controlled synthesis of complex biomolecules and chemical probes. Its application in the development of PROTACs highlights its importance in the

advancement of novel therapeutic strategies. This guide provides a foundational understanding of its properties and potential applications, serving as a valuable resource for its effective utilization in research and development.

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